

3-Chloro-4-propoxybenzaldehyde safety data sheet

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Chloro-4-propoxybenzaldehyde

Cat. No.: B1275944

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An In-depth Technical Guide to the Safety of **3-Chloro-4-propoxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information, handling procedures, and emergency protocols for **3-Chloro-4-propoxybenzaldehyde** (CAS No: 99070-71-0). The information is compiled from Safety Data Sheets (SDS) and chemical databases to ensure researchers and laboratory personnel can manage this substance safely and effectively.

Chemical and Physical Properties

3-Chloro-4-propoxybenzaldehyde is a substituted aromatic aldehyde used as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Its physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	99070-71-0	[1]
Molecular Formula	C ₁₀ H ₁₁ ClO ₂	[1]
Molecular Weight	198.6 g/mol	[1]
Appearance	White solid	[1]
Purity	≥ 95% (NMR)	[1]
Storage Temperature	0-8°C	[1]
Sensitivity	Air sensitive	

Hazard Identification and Classification

This compound is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to ingestion, skin/eye contact, and environmental toxicity.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation[2]
Skin Sensitisation	1	H317: May cause an allergic skin reaction
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[2][3]
Hazardous to the aquatic environment, short-term	2	H401: Toxic to aquatic life (Implied from H411)
Hazardous to the aquatic environment, long-term	2	H411: Toxic to aquatic life with long lasting effects

Label Elements

- Signal Word: Warning[2]
- Hazard Pictograms:
 - Health Hazard (GHS07): Exclamation Mark
 - Environmental Hazard (GHS09): Environment

Experimental Protocols: Safe Handling and Emergency Procedures

Given the hazards associated with **3-Chloro-4-propoxybenzaldehyde**, strict adherence to the following methodologies for handling, storage, and emergencies is critical.

Personal Protective Equipment (PPE)

A risk assessment should precede handling, but the following PPE is generally required.

Area	Recommended Protection	Specification
Eye/Face	Safety glasses or chemical goggles, face shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations.[2][4]
Skin	Chemical-resistant gloves	Wear compatible chemical-resistant gloves to prevent skin exposure.[2][4]
Body	Protective clothing, lab coat	Wear appropriate protective clothing to prevent skin exposure.[2]
Respiratory	NIOSH/MSHA-approved respirator	Required in case of inadequate ventilation or when dust generation is likely.[2][4]

Methodology for Safe Handling and Storage

- Handling:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[2][4]
 - Avoid breathing dust.[2] Minimize dust generation and accumulation.[3]
 - Avoid contact with skin, eyes, and clothing.[2][4]
 - Wash hands and any exposed skin thoroughly after handling.[2]
 - Do not eat, drink, or smoke in the work area.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[2] The recommended storage temperature is between 0-8°C.[1]

- The material is air-sensitive; handle and store under an inert gas like nitrogen or argon.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[4]

First Aid Experimental Protocols

Immediate action is required in case of exposure.

- If Inhaled:

- Remove the person to fresh air and keep them comfortable for breathing.[2]
- If the person is not breathing, give artificial respiration.[5]
- Seek medical attention.

- In Case of Skin Contact:

- Immediately take off all contaminated clothing.
- Rinse the skin with plenty of soap and water for at least 15 minutes.[3]
- If skin irritation or a rash occurs, consult a physician.

- In Case of Eye Contact:

- Rinse cautiously with water for several minutes.[2]
- Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- Immediately call an ophthalmologist or physician.

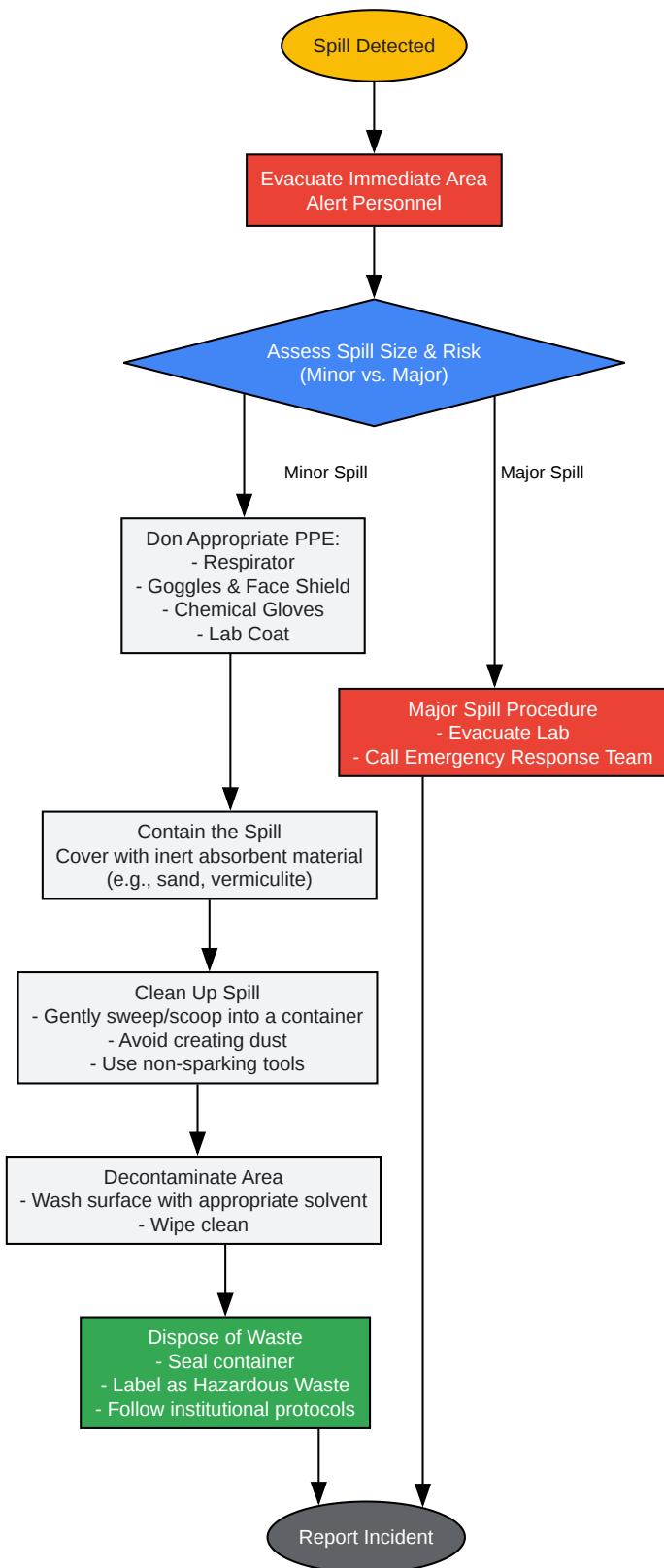
- If Swallowed:

- Rinse mouth.[6]
- Immediately make the victim drink water (two glasses at most).
- Do NOT induce vomiting.[7]

- Consult a physician immediately.

Spill Management Workflow

The following diagram outlines the logical workflow for responding to a spill of solid **3-Chloro-4-propoxybenzaldehyde** in a laboratory setting.

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Caption: Workflow for handling a solid chemical spill.

Toxicological and Ecotoxicological Information

While specific quantitative data such as LD50 or LC50 values are not readily available in the provided search results, the GHS classification indicates significant biological effects.

- Human Health: The compound is harmful if ingested and causes irritation to the skin, eyes, and respiratory system.^[2] It may also cause an allergic skin reaction upon repeated contact. Symptoms of overexposure may include rash, itching, swelling, and breathing difficulties.^[5]
- Environmental Fate: It is classified as toxic to aquatic life with long-lasting effects. Therefore, the product must not be allowed to enter drains or surface water.^[2] Information on persistence, degradability, and bioaccumulative potential is not available.^[5]

Disposal Considerations

Waste material must be treated as hazardous. Disposal should be carried out by a licensed contractor and in accordance with local, state, and federal regulations.^{[4][7]} Containers should be disposed of in an approved waste disposal plant.^[7]

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References

- 1. chemimpex.com [chemimpex.com]
- 2. biosynth.com [biosynth.com]
- 3. aksci.com [aksci.com]
- 4. synquestlabs.com [synquestlabs.com]
- 5. fishersci.fr [fishersci.fr]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [3-Chloro-4-propoxybenzaldehyde safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1275944#3-chloro-4-propoxybenzaldehyde-safety-data-sheet>

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